

Essential Safety and Logistics for Handling 2-(Tributylstannyl)oxazole

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Compound of Interest

Compound Name: 2-(Tributylstannyl)oxazole

Cat. No.: B129791

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This guide provides immediate, essential safety protocols and logistical plans for the handling and disposal of **2-(Tributylstannyl)oxazole**, tailored for researchers, scientists, and drug development professionals. The following procedural guidance is designed to ensure the safe management of this organotin compound in a laboratory setting.

Hazard Identification and Classification

2-(Tributylstannyl)oxazole is a hazardous chemical requiring stringent safety measures. Its hazard classifications are summarized below.

Hazard Class	Category
Acute Toxicity, Oral	3
Acute Toxicity, Dermal	4
Skin Corrosion/Irritation	2
Serious Eye Damage/Eye Irritation	2
Reproductive Toxicity	1B
Specific Target Organ Toxicity (Repeated Exposure)	1
Hazardous to the Aquatic Environment, Acute Hazard	1
Hazardous to the Aquatic Environment, Long-term Hazard	1

Source: Merck Millipore, Sigma-Aldrich[1][2]

Signal Word: Danger[1][2]

Hazard Statements:

- H301: Toxic if swallowed.[1][2]
- H312: Harmful in contact with skin.[1][2]
- H315: Causes skin irritation.[1][2]
- H319: Causes serious eye irritation.[1][2]
- H360FD: May damage fertility. May damage the unborn child.[1]
- H372: Causes damage to organs through prolonged or repeated exposure.[1][2]
- H410: Very toxic to aquatic life with long lasting effects.[1][2]

Physical and Chemical Properties

Property	Value
Molecular Formula	C ₁₅ H ₂₉ NOSn
Molecular Weight	358.11 g/mol
Appearance	Liquid
Boiling Point	108-110 °C at 0.2 mmHg
Density	1.170 g/mL at 25 °C
Refractive Index	n _{20/D} 1.4930
Storage Temperature	2-8°C under an inert atmosphere

Source: AA Blocks, Merck Millipore, Sigma-Aldrich[1][2][3]

Operational Plan: Safe Handling Protocol

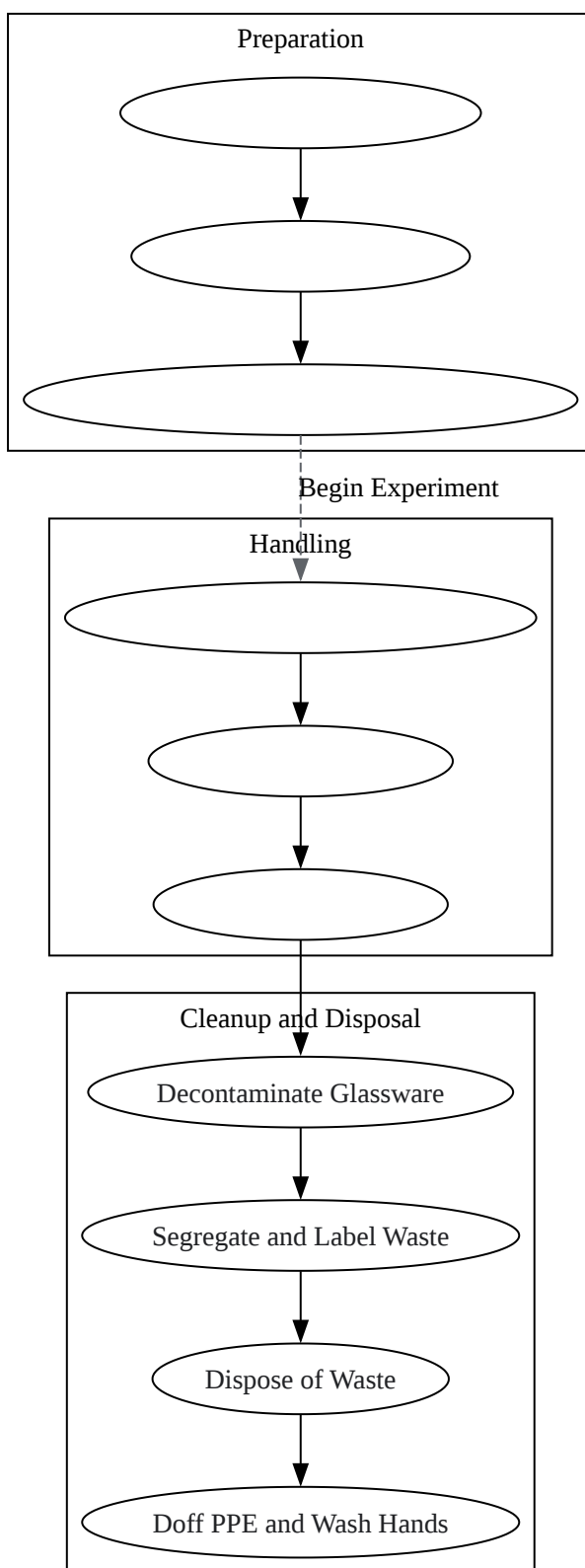
All work with **2-(Tributylstannyl)oxazole** must be conducted in a designated area within a certified chemical fume hood to minimize inhalation exposure.[4][5][6]

Personal Protective Equipment (PPE)

A comprehensive PPE ensemble is mandatory for all personnel handling **2-(Tributylstannyl)oxazole**.

PPE Category	Specification
Eye and Face	Chemical safety goggles and a face shield are required.[1][7]
Hand	Chemically resistant gloves (e.g., butyl rubber or nitrile) must be worn.[8] Gloves should be inspected before use and disposed of as contaminated waste after handling.[7][9]
Body	A flame-retardant lab coat or a chemical-resistant apron should be worn over personal clothing.[4][10]
Respiratory	For operations with a potential for generating aerosols or if working outside of a fume hood, a NIOSH-approved respirator with an organic vapor cartridge is required.[1][2][9]

Experimental Workflow



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Step-by-Step Procedure:

- Preparation:
 - Ensure all necessary PPE is correctly donned before entering the designated handling area.[\[10\]](#)
 - Verify the chemical fume hood is functioning correctly.
 - Assemble all necessary glassware and reagents within the fume hood.[\[4\]](#)
- Handling:
 - Use a syringe or cannula for transferring the liquid reagent to prevent spills and minimize exposure.[\[4\]](#)
 - Keep the reaction vessel closed to the extent possible during the experiment.
 - Upon completion, quench the reaction as per the specific experimental protocol. A common method for quenching organotin compounds is with a 1M sodium fluoride (NaF) solution to precipitate the tin as a less harmful fluoride salt.[\[11\]](#)
- Cleanup:
 - Decontaminate all glassware that has come into contact with the organotin compound. This can be achieved by soaking the glassware in a bleach or 20% nitric acid bath overnight.[\[11\]](#)
 - Segregate all waste streams.

Disposal Plan

Proper disposal of organotin waste is critical to prevent environmental contamination and ensure laboratory safety.

Waste Segregation and Storage

- Liquid Waste: Collect all liquid waste containing **2-(Tributylstannyl)oxazole** in a dedicated, sealed, and clearly labeled waste container.[\[12\]](#) The container should be marked "Organotin Waste".[\[12\]](#)

- **Solid Waste:** All contaminated solid waste, including gloves, paper towels, and pipette tips, must be collected in a separate, sealed container also labeled "Organotin Waste".^[13]
- **Sharps:** Contaminated needles and syringes should be placed in a designated sharps container for hazardous chemical waste.

Disposal Procedure

- **Container Management:** Ensure waste containers are kept closed when not in use and are stored in a secondary containment tray within the fume hood or a designated hazardous waste accumulation area.
- **Labeling:** All waste containers must be accurately labeled with the chemical name and a description of the contents.
- **Institutional Protocol:** Follow your institution's specific guidelines for the final disposal of hazardous chemical waste. Arrange for pickup by your institution's environmental health and safety department.
- **Environmental Protection:** Under no circumstances should organotin waste be disposed of down the drain.^[9] This is to prevent the release of this highly toxic substance into aquatic environments.^[14]

Emergency Procedures

Immediate and appropriate action is crucial in the event of an emergency.

Emergency Situation	Action
Skin Contact	Immediately remove contaminated clothing and flush the affected area with copious amounts of water for at least 15 minutes.[9][13] Seek immediate medical attention.[9]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally.[9] Seek immediate medical attention.[9]
Inhalation	Move the individual to fresh air.[9] If breathing is difficult, provide oxygen. If breathing has stopped, give artificial respiration.[9] Seek immediate medical attention.
Ingestion	Do not induce vomiting.[7] Rinse the mouth with water.[9] Never give anything by mouth to an unconscious person.[9] Seek immediate medical attention.[9]
Spill	Evacuate the area. Wearing appropriate PPE, absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a sealed container for disposal.[7] Ventilate the area and wash the spill site after the material has been removed. Do not allow the spill to enter drains. [9]

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